

2-isobutylpyrazine safety and handling information

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Compound of Interest

Compound Name: 2-Isobutylpyrazine

Cat. No.: B1581957

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An In-depth Technical Guide to the Safe Handling of **2-Isobutylpyrazine**

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This guide provides comprehensive safety and handling information for **2-isobutylpyrazine** (CAS RN 29460-92-2) intended for researchers, scientists, and professionals in drug development and related fields. The information herein is synthesized from authoritative safety data sheets, regulatory guidance, and scientific literature to ensure a robust and trustworthy resource.

Chemical Identity and Physicochemical Properties

2-Isobutylpyrazine, also known as pyrazine, (2-methylpropyl)-, is a heterocyclic organic compound.[1] Its physicochemical properties are fundamental to understanding its behavior and potential hazards in a laboratory setting. A summary of these properties is presented in Table 1. The compound's flash point indicates that it is a combustible liquid, meaning it can ignite when exposed to an ignition source at or above this temperature.[2] Its limited water solubility and higher vapor pressure relative to non-volatile compounds necessitate specific handling procedures to control vapor inhalation and prevent environmental release.[2]

Table 1: Physicochemical Properties of **2-Isobutylpyrazine**

Property	Value	Source(s)
CAS Number	29460-92-2	[2][3]
Molecular Formula	C ₈ H ₁₂ N ₂	[1][3]
Molecular Weight	136.20 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	[2]
Odor	Green, vegetable, fruity	[2]
Boiling Point	190-191 °C @ 760 mm Hg	[2]
Flash Point	70.56 °C (159.00 °F) TCC	[2]
Vapor Pressure	0.736 mmHg @ 25 °C (estimated)	[2]
Solubility	Soluble in alcohol. Water solubility: 2123 mg/L @ 25 °C (estimated).	[2]

Hazard Identification and Toxicological Profile

There is conflicting information regarding the formal GHS (Globally Harmonized System) classification of **2-isobutylpyrazine**. Some suppliers state that based on available data, the classification criteria are not met and the product contains no substances considered hazardous to health at their given concentration.[3] However, other sources provide a flash point that classifies it as a combustible liquid.[2]

Given this ambiguity, a conservative approach is warranted. The primary physical hazard is its combustibility. While specific toxicological data for **2-isobutylpyrazine** is limited, information from structurally similar pyrazine derivatives, such as 2-isobutyl-3-methoxypyrazine, indicates potential for skin, eye, and respiratory irritation.[4] In high concentrations, vapors of related compounds may cause anesthetic effects like headache, fatigue, and dizziness.[4] It is crucial to note that no specific Occupational Exposure Limits (OELs) have been established by major regulatory bodies like OSHA, NIOSH, or ACGIH for **2-isobutylpyrazine** or its closely related derivatives.[5][6][7]

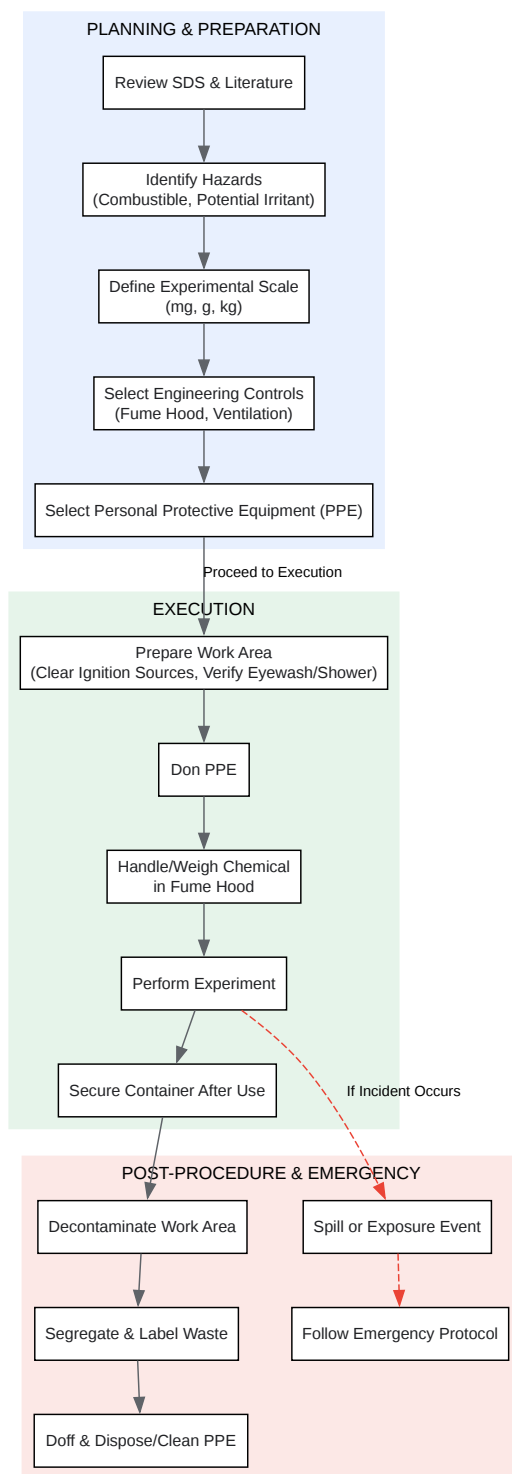
Therefore, all handling should proceed with the assumption that the substance is a combustible liquid and a potential irritant. All personnel must be trained on the potential hazards before handling the compound.

Laboratory Risk Assessment and Safe Handling Workflow

A systematic approach to risk assessment is critical before any new experiment involving **2-isobutylpyrazine**. The following workflow provides a self-validating system to ensure safety.

Diagram: Risk Assessment & Handling Workflow

Figure 1. Risk Assessment and Safe Handling Workflow for 2-Isobutylpyrazine

[Click to download full resolution via product page](#)Caption: Risk assessment workflow for **2-isobutylpyrazine**.

Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Causality: To minimize inhalation exposure and prevent the accumulation of flammable vapors, all work must be conducted in a certified chemical fume hood with sufficient airflow.
- Protocol:
 - Verify that the chemical fume hood certification is current.
 - Ensure safety showers and eyewash stations are accessible and unobstructed.[\[5\]](#)
 - Remove all potential ignition sources (e.g., hot plates, open flames, non-intrinsically safe equipment) from the work area.[\[5\]](#)[\[8\]](#)
 - Assemble all necessary apparatus and reagents before introducing the **2-isobutylpyrazine**.

2. Personal Protective Equipment (PPE):

- Causality: PPE provides the primary barrier against skin/eye contact and incidental exposure. The choice of gloves is critical to prevent chemical permeation.
- Protocol:
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Consult a glove compatibility chart for suitability. Always inspect gloves for tears or holes before use.[\[8\]](#)
 - Body Protection: Wear a flame-resistant laboratory coat, long pants, and closed-toe shoes.

3. Chemical Handling:

- Causality: Proper handling techniques prevent spills and minimize vapor release.
- Protocol:

- Transport the chemical in a secondary container.
- When weighing or transferring, perform the operation in the fume hood.
- Keep the container tightly sealed when not in use to prevent vapor escape.[3][5]
- Use non-sparking tools for transfers if large quantities are involved.[8]

4. Storage:

- Causality: Proper storage is essential to prevent ignition and degradation of the chemical.
- Protocol:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8]
 - Store away from heat, sparks, open flames, and strong oxidizing agents.[5][8]
 - Ensure the storage location is compliant with regulations for combustible liquids.

Emergency Procedures

1. Accidental Release:

- Protocol:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure ventilation is adequate and eliminate all ignition sources.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent).[9]
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area thoroughly.

2. Fire:

- Protocol:
 - For small fires, use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.[9]
 - For large fires, evacuate the area and contact emergency services.
 - Cool endangered containers with a water spray if it can be done without risk.[10]

3. First Aid:

- Protocol:
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[3]
 - Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3][9]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Seek immediate medical attention.[3][9]

Waste Disposal

All waste containing **2-isobutylpyrazine** must be treated as hazardous chemical waste.

- Protocol:
 - Collect all waste (including contaminated absorbent material and disposable PPE) in a clearly labeled, sealed container.
 - Dispose of the waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

- Do not discharge into drains or the environment.[4]

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